

Preparation of Nigericin Sodium Salt Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *Nigericin sodium salt*

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Abstract

This document provides a comprehensive guide for the preparation and use of stock solutions of **Nigericin sodium salt**, a widely used potassium ionophore and activator of the NLRP3 inflammasome. Detailed protocols for solubilization, storage, and application in cell culture are presented to ensure experimental reproducibility and accuracy. Safety and handling guidelines are also outlined.

Introduction

Nigericin sodium salt, an antibiotic derived from *Streptomyces hygroscopicus*, is a polyether ionophore that facilitates the electroneutral exchange of K^+ for H^+ across biological membranes. This disruption of ionic gradients makes it a powerful tool in cell biology research. A primary application of Nigericin is the induction of the NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome, a multiprotein complex that plays a crucial role in the innate immune response. Activation of the NLRP3 inflammasome by Nigericin-mediated potassium efflux leads to the cleavage of pro-caspase-1 into its active form, which in turn processes pro-interleukin- 1β (pro-IL- 1β) and pro-IL-18 into their mature, secreted forms. This process is fundamental to studying inflammatory pathways and screening for potential therapeutic modulators.

Physicochemical and Solubility Data

Proper preparation of a **Nigericin sodium salt** stock solution begins with an understanding of its physical and chemical properties. This data is crucial for accurate concentration calculations and selecting the appropriate solvent.

Property	Value	Citations
Molecular Weight	746.94 g/mol	[1] [2]
CAS Number	28643-80-3	[1] [2]
Appearance	White to off-white powder	[3]
Solubility in DMSO	Up to 50 mg/mL	[4] [5] [6]
Solubility in Ethanol	Up to 20 mg/mL; 100 mM (74.69 mg/mL)	[3] [4] [5] [6]
Solubility in Methanol	Soluble	[7]
Solubility in Water	Practically insoluble	[7] [8]

Experimental Protocols

I. Preparation of a 10 mM Nigericin Sodium Salt Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common concentration for laboratory use.

Materials:

- **Nigericin sodium salt** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer

Procedure:

- Pre-weighing Preparation: Allow the **Nigericin sodium salt** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out a desired amount of **Nigericin sodium salt**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.47 mg of **Nigericin sodium salt** (Molecular Weight: 746.94 g/mol).
- Solubilization: Add the appropriate volume of anhydrous DMSO to the weighed **Nigericin sodium salt**. For 7.47 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can aid in solubilization if needed.[\[9\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

II. Storage and Stability

Proper storage is critical to maintain the activity of the **Nigericin sodium salt** stock solution.

Condition	Stability	Citations
Lyophilized Powder	Stable for 24 months at 4°C or 3 years at 2-8°C when stored desiccated.	[4] [8]
Stock Solution in DMSO/Ethanol	Up to 2 months at -20°C; up to 6 months at -80°C.	[3] [4] [10]

Note: It is recommended to avoid multiple freeze-thaw cycles to prevent loss of potency.[\[4\]](#)[\[6\]](#)

III. Application in Cell Culture: NLRP3 Inflammasome Activation

A common application of Nigericin is the activation of the NLRP3 inflammasome in immune cells, such as macrophages. This typically involves a two-step process: priming and activation.

Materials:

- Cell culture of choice (e.g., bone marrow-derived macrophages - BMDMs)
- Lipopolysaccharide (LPS)
- **Nigericin sodium salt** stock solution (10 mM)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Seed the cells at an appropriate density in a multi-well plate and allow them to adhere overnight.
- Priming (Signal 1): Prime the cells by treating them with LPS (e.g., 50 ng/mL to 1 µg/mL) for 3-4 hours.[\[5\]](#)[\[7\]](#) This step upregulates the expression of NLRP3 and pro-IL-1β.
- Activation (Signal 2): Dilute the Nigericin stock solution to the desired final working concentration in cell culture medium. Common working concentrations range from 1 µM to 20 µM.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Treatment: Remove the LPS-containing medium, wash the cells with PBS if necessary, and add the medium containing Nigericin.
- Incubation: Incubate the cells for the desired period, typically 30-60 minutes, to induce NLRP3 inflammasome activation.[\[5\]](#)[\[12\]](#)
- Analysis: Collect the cell supernatant to measure the secretion of IL-1β and IL-18 by ELISA, and analyze cell lysates for caspase-1 activation by Western blot.

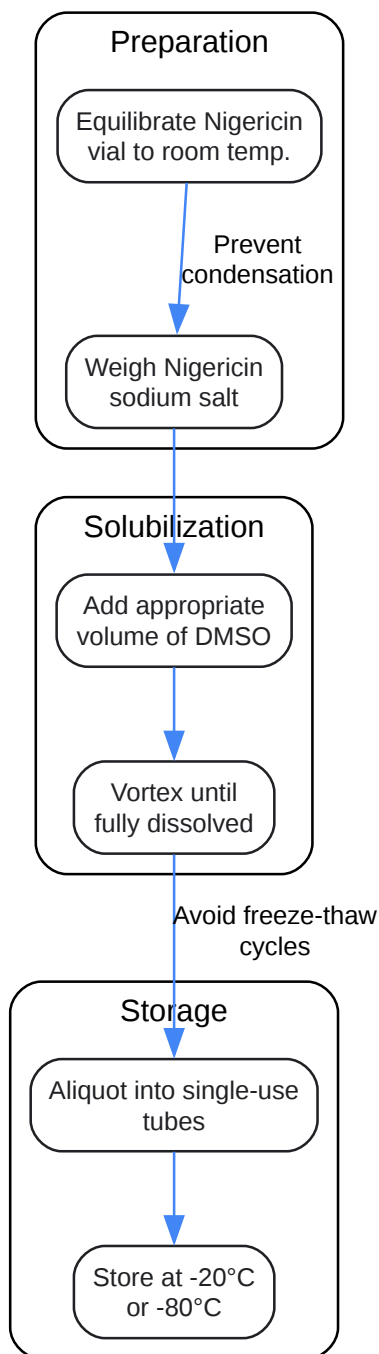
Safety and Handling Precautions

Nigericin sodium salt is toxic if swallowed, causes skin irritation, and can cause serious eye irritation.[1][13] Appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, should be worn at all times.[13] All handling of the powder should be performed in a chemical fume hood to avoid inhalation.[1] In case of contact with skin or eyes, rinse immediately and thoroughly with water.[4] Consult the Safety Data Sheet (SDS) for complete safety information.[1][4][13]

Visualizing the Workflow and Mechanism

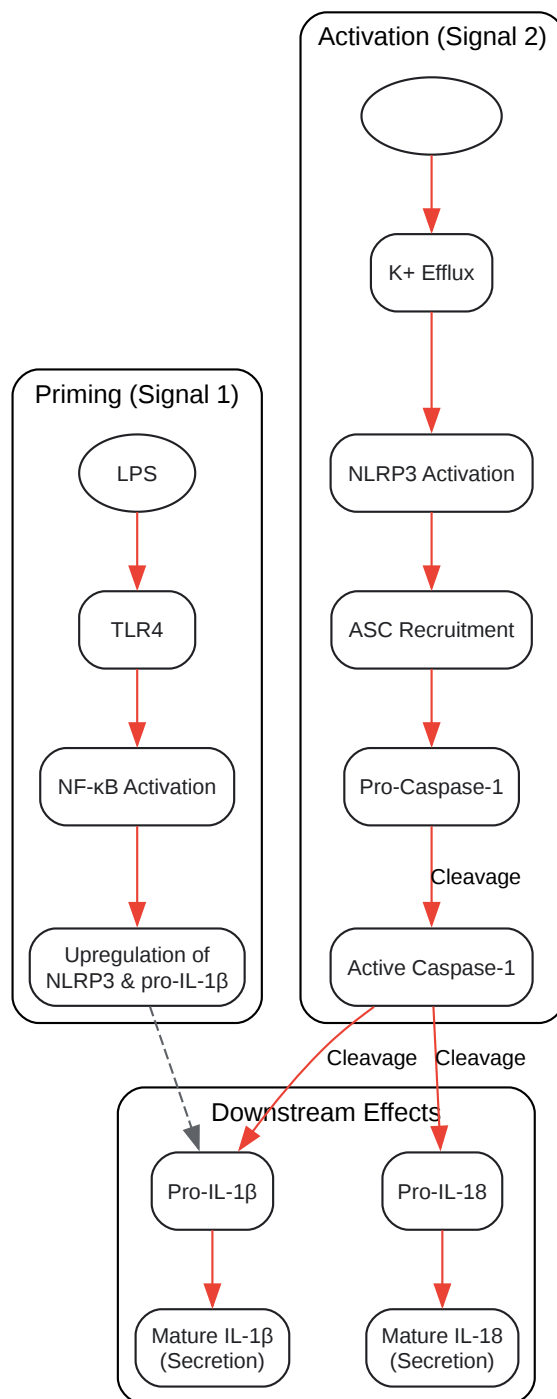
To better illustrate the experimental process and the underlying biological pathway, the following diagrams are provided.

Experimental Workflow for Nigericin Stock Solution Preparation

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Caption: Workflow for preparing Nigericin stock solution.

Nigericin-Induced NLRP3 Inflammasome Activation Pathway

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Caption: Nigericin-induced NLRP3 inflammasome activation.

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